

Applications of Benzyl-d5 Alcohol in Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: Benzyl alcohol-OD

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the applications of benzyl-d5 alcohol ($C_6D_5CH_2OH$) in scientific research, with a particular focus on its role in analytical chemistry and drug development. Benzyl-d5 alcohol, a deuterated isotopologue of benzyl alcohol, serves as an invaluable tool for researchers requiring high precision and accuracy in quantitative analysis and for the synthesis of complex deuterated molecules.

Core Applications of Benzyl-d5 Alcohol

The primary applications of benzyl-d5 alcohol stem from its isotopic labeling. The five deuterium atoms on the phenyl ring impart a higher molecular weight compared to its non-deuterated counterpart, benzyl alcohol, while maintaining nearly identical chemical properties. This unique characteristic makes it an ideal internal standard for mass spectrometry-based quantification and a valuable building block in synthetic chemistry.^[1]

Internal Standard in Quantitative Analysis

Benzyl-d5 alcohol is widely employed as an internal standard in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) for the precise quantification of benzyl alcohol and related compounds in complex matrices like plasma, tissues, and environmental samples.^[2] The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative bioanalysis.^[3]

The fundamental principle behind its use is that the deuterated standard is added at a known concentration to the sample at an early stage of the analytical process. It co-elutes with the analyte and experiences similar variations during sample preparation, chromatography, and ionization, thus compensating for matrix effects and procedural inconsistencies.^[4]

Table 1: Physicochemical Properties of Benzyl Alcohol and Benzyl-d5 Alcohol

Property	Benzyl Alcohol	Benzyl-d5 Alcohol
Chemical Formula	C ₇ H ₈ O	C ₇ H ₃ D ₅ O
Molecular Weight	108.14 g/mol	113.17 g/mol
Monoisotopic Mass	108.057515 Da ^[5]	113.088844 Da
Boiling Point	205.3 °C ^[5]	~205 °C
CAS Number	100-51-6	68661-10-9 ^[1]

Synthesis of Deuterated Molecules

Benzyl-d5 alcohol serves as a versatile starting material for the synthesis of other deuterated compounds. This is particularly valuable in drug discovery and development for producing deuterated versions of drug candidates or their metabolites. Deuteration can alter the metabolic profile of a drug, potentially leading to improved pharmacokinetic properties.

For instance, benzyl-d5 alcohol can be oxidized to produce benzaldehyde-d5, a key intermediate in the synthesis of various deuterated pharmaceuticals. The presence of the deuterium label allows for the tracking of metabolic pathways and the study of kinetic isotope effects.^[6]

Experimental Protocols

Protocol 1: Quantitative Analysis of Benzyl Alcohol in Human Plasma by LC-MS/MS using Benzyl-d5 Alcohol as an Internal Standard

This protocol describes a method for the determination of benzyl alcohol in human plasma using protein precipitation for sample cleanup, followed by analysis with a triple quadrupole mass spectrometer.

1. Materials and Reagents:

- Benzyl alcohol (analytical standard)
- Benzyl-d5 alcohol (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Human plasma (blank)
- Water (ultrapure)

2. Preparation of Stock and Working Solutions:

- Benzyl Alcohol Stock Solution (1 mg/mL): Accurately weigh 10 mg of benzyl alcohol and dissolve in 10 mL of methanol.
- Benzyl-d5 Alcohol Stock Solution (1 mg/mL): Accurately weigh 10 mg of benzyl-d5 alcohol and dissolve in 10 mL of methanol.
- Working Solutions: Prepare serial dilutions of the benzyl alcohol stock solution in 50:50 methanol:water to create calibration standards and quality control (QC) samples. Prepare a working solution of benzyl-d5 alcohol at a suitable concentration (e.g., 100 ng/mL) in acetonitrile.

3. Sample Preparation:

- To 100 μ L of plasma sample (calibrant, QC, or unknown) in a microcentrifuge tube, add 200 μ L of the benzyl-d5 alcohol working solution in acetonitrile.

- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

- LC System: A suitable UHPLC system.
- Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to separate benzyl alcohol from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions:
 - Benzyl alcohol: To be optimized, e.g., m/z 109 \rightarrow 79
 - Benzyl-d5 alcohol: To be optimized, e.g., m/z 114 \rightarrow 84

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of benzyl alcohol to benzyl-d5 alcohol against the concentration of the calibration standards.
- Determine the concentration of benzyl alcohol in the unknown samples from the calibration curve.

Table 2: Comparison of Analytical Methods for Benzyl Alcohol Quantification

Parameter	HPLC-UV with Non-Deuterated IS[7]	LC-MS/MS with Benzyl-d5 Alcohol IS
Internal Standard	Benzocaine[7]	Benzyl-d5 Alcohol
Limit of Detection	Not specified	Lower (typically ng/mL to pg/mL)
Specificity	Lower (potential for co-eluting interferences)	Higher (mass-based detection)
Matrix Effect Compensation	Partial	Excellent
Accuracy & Precision	Good	Excellent

Protocol 2: Synthesis of Benzaldehyde-d5 from Benzyl-d5 Alcohol

This protocol describes the oxidation of benzyl-d5 alcohol to benzaldehyde-d5 using pyridinium chlorochromate (PCC).

1. Materials and Reagents:

- Benzyl-d5 alcohol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (anhydrous)
- Silica gel

2. Procedure:

- In a round-bottom flask, dissolve benzyl-d5 alcohol (1 equivalent) in anhydrous dichloromethane.
- Add PCC (1.5 equivalents) to the solution in one portion.

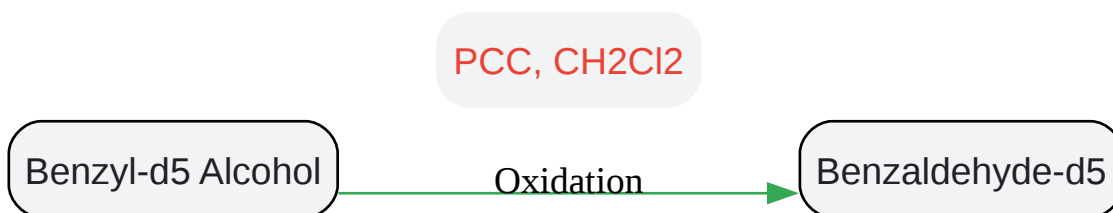
- Stir the reaction mixture at room temperature for 2 hours. The mixture will turn into a dark brown slurry.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short column of silica gel to remove the chromium salts.
- Wash the silica gel with additional diethyl ether.
- Combine the organic filtrates and evaporate the solvent under reduced pressure to yield the crude benzaldehyde-d5.
- Purify the product by distillation or column chromatography if necessary.

Visualizations



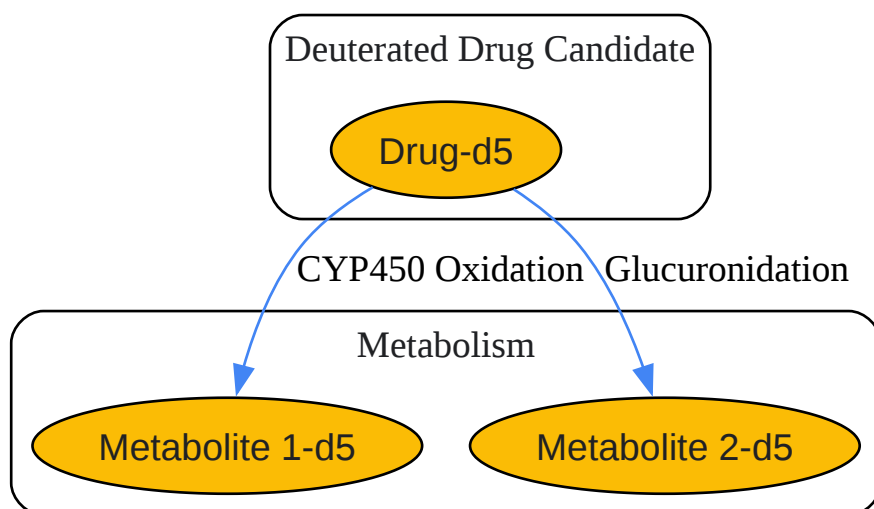
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Caption: Workflow for the quantitative analysis of benzyl alcohol using benzyl-d5 alcohol as an internal standard.



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Caption: Synthetic pathway for the oxidation of benzyl-d5 alcohol to benzaldehyde-d5.



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Caption: Hypothetical metabolic pathway of a deuterated drug candidate synthesized using a deuterated precursor.

Conclusion

Benzyl-d5 alcohol is a powerful and versatile tool in modern scientific research. Its primary application as an internal standard in mass spectrometry ensures the highest level of accuracy and precision in quantitative studies, which is critical for drug development and pharmacokinetic analysis. Furthermore, its utility as a synthetic precursor for the preparation of deuterated molecules opens avenues for investigating metabolic pathways and developing novel drug candidates with enhanced properties. The detailed protocols and conceptual workflows provided in this guide aim to equip researchers with the necessary information to effectively utilize benzyl-d5 alcohol in their experimental designs.

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